

# Proper Disposal of Eliapixant: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	Eliapixant	
Cat. No.:	B607290	Get Quote

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**Eliapixant** is an investigational drug candidate that was under development and has since been discontinued.[1][2] As with any research chemical, proper disposal is crucial to ensure personnel safety and environmental protection. While specific disposal instructions for **Eliapixant** are not publicly available, the following guidelines, based on general best practices for pharmaceutical waste management in a laboratory setting, should be followed. These procedures are designed to meet the needs of researchers, scientists, and drug development professionals by providing clear, actionable steps for safe handling and disposal.

## Step-by-Step Disposal Procedure for Eliapixant

Researchers handling **Eliapixant** should adhere to the following disposal protocol, which aligns with general principles from the Environmental Protection Agency (EPA) and the Food and Drug Administration (FDA) for chemical waste.

- Waste Identification and Classification:
  - Treat all waste containing Eliapixant (e.g., unused compound, contaminated labware, solutions) as chemical waste.
  - Consult your institution's Environmental Health and Safety (EHS) office for specific guidance on classifying this type of research compound waste. It may be categorized as a







non-hazardous or hazardous chemical waste depending on its characteristics and local regulations.

### Segregation:

- Do not mix Eliapixant waste with general trash, biohazardous waste, or radioactive waste.
- Use a dedicated, properly labeled waste container for all Eliapixant-contaminated materials.

#### Containment:

- Solid Waste: Place unused Eliapixant powder, contaminated personal protective equipment (PPE) such as gloves and weighing papers, and other solid materials into a designated, sealable, and chemically resistant container.
- Liquid Waste: Collect solutions containing Eliapixant in a compatible, leak-proof container.
   Ensure the container is clearly labeled with the contents, including the name "Eliapixant" and any solvents used. Do not pour any liquid waste containing Eliapixant down the drain.[3]
- Sharps Waste: Any sharps, such as needles or syringes, used for handling Eliapixant should be disposed of in a designated sharps container.[4]

### Labeling:

- Clearly label all waste containers with "Hazardous Waste" or as directed by your institution's EHS department.
- The label should include:
  - The name of the chemical: "Eliapixant"
  - The approximate quantity of waste.
  - The date the waste was first added to the container.
  - The name of the principal investigator or laboratory contact.



### · Storage:

- Store the sealed waste container in a designated satellite accumulation area within the laboratory.
- Ensure the storage area is secure and away from general laboratory traffic.
- Disposal Request:
  - Once the waste container is full or ready for disposal, follow your institution's procedures to request a pickup by the EHS or a certified hazardous waste contractor.

## **General Pharmaceutical Waste Guidelines**

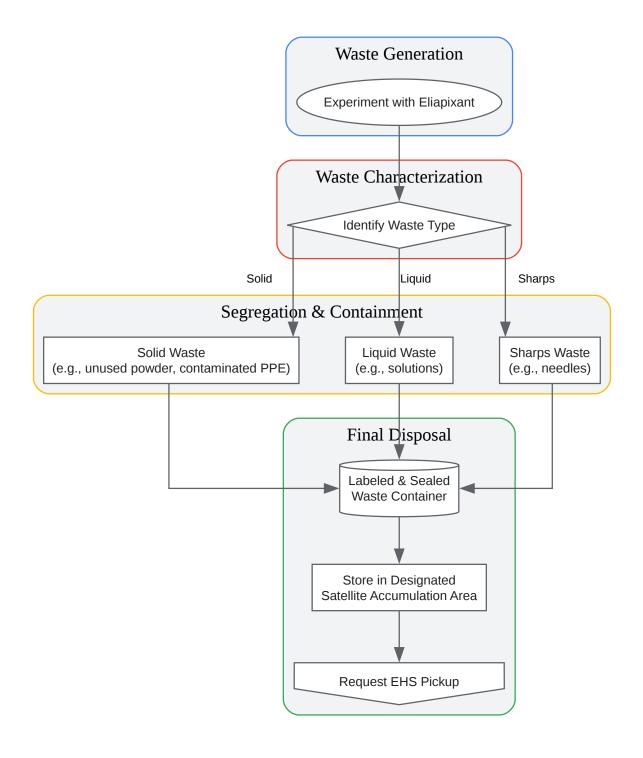
The following table summarizes general guidelines for the disposal of pharmaceutical waste, which can be applied to research compounds like **Eliapixant**.

Waste Type	Disposal Guideline	Rationale
Unused solid chemical	Dispose of as chemical waste through EHS.	Prevents environmental contamination and potential for misuse.
Solutions containing the chemical	Collect in a labeled, sealed container for chemical waste pickup. Do not dispose of down the drain.	Protects aquatic ecosystems from chemical contamination. [3]
Contaminated labware (e.g., vials, plates)	Dispose of in the designated chemical waste container.	Ensures all traces of the chemical are handled as regulated waste.
Contaminated PPE (gloves, lab coat)	Place in the designated solid chemical waste stream.	Minimizes exposure to personnel handling downstream waste.

## Experimental Workflow for Eliapixant Waste Disposal



The following diagram illustrates the decision-making process and workflow for the proper disposal of waste generated from laboratory experiments involving **Eliapixant**.



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Eliapixant Laboratory Waste Disposal Workflow







Disclaimer: This document provides general guidance. Always consult your institution's specific waste disposal procedures and the relevant Safety Data Sheet (SDS) if available. Your institution's Environmental Health and Safety department is the primary resource for ensuring compliance with all applicable regulations.

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